

# 2-Tert-butoxyphenol: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: **2-Tert-butoxyphenol**

Cat. No.: **B2420153**

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Disclaimer: This document provides a summary of available safety and handling information for **2-tert-butoxyphenol** and its structural analogs. Due to a lack of comprehensive safety data for **2-tert-butoxyphenol**, this guide draws heavily on information from the closely related compounds 4-tert-butoxyphenol and 2-tert-butylphenol. All laboratory work should be conducted by trained professionals with a thorough understanding of the potential hazards and after consulting the most current Safety Data Sheet (SDS) for the specific chemical being used.

## Introduction

**2-Tert-butoxyphenol** is a substituted phenol derivative with potential applications in organic synthesis and drug development. As with any laboratory chemical, a thorough understanding of its potential hazards and proper handling procedures is essential to ensure the safety of researchers and the integrity of experimental work. This guide provides an in-depth overview of the known and anticipated safety considerations for **2-tert-butoxyphenol**, based on available data for it and its structural isomers and analogs.

## Physicochemical and Toxicological Data

Quantitative data for **2-tert-butoxyphenol** is limited. The following tables summarize available data for **2-tert-butoxyphenol** and its related compounds, 4-tert-butoxyphenol and 2-tert-butylphenol, to provide a comparative safety profile.

**Table 1: Physicochemical Properties**

Property	2-Tert-butoxyphenol	4-Tert-butoxyphenol	2-Tert-butylphenol
CAS Number	23010-10-8[1]	2460-87-9	88-18-6[2]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>2</sub> [1]	C <sub>10</sub> H <sub>14</sub> O <sub>2</sub> [3]	C <sub>10</sub> H <sub>14</sub> O[2]
Molecular Weight	166.22 g/mol [1]	166.22 g/mol [3]	150.22 g/mol
Appearance	Not available	Not available	Colorless to yellow liquid[4]
Boiling Point	Not available	Not available	224 °C @ 760 mmHg[2]
Melting Point	Not available	Not available	-7 °C[2]
Flash Point	Not available	Not available	80 °C (closed cup)[4]
Vapor Pressure	Not available	Not available	0.05 mmHg @ 20 °C[2]
Specific Gravity	Not available	Not available	0.970[2]

**Table 2: Toxicological Data (based on analogs)**

Hazard	4-Tert-butoxyphenol	2-Tert-butylphenol
GHS Classification	Skin Irritation (Category 2), Serious Eye Irritation (Category 2A) <sup>[5]</sup>	Corrosive, Acute Toxicity (Oral, Dermal, Inhalation), Aquatic Toxicity <sup>[6]</sup>
Acute Oral Toxicity	Not available	LD50 (Rat): 300-2000 mg/kg bw/day <sup>[6]</sup>
Acute Dermal Toxicity	Not available	LD50 (Rabbit): 705 mg/kg bw (female), 1373 mg/kg bw (male) <sup>[6]</sup>
Health Effects	Causes skin and serious eye irritation. <sup>[5]</sup>	Causes severe skin and eye burns. <sup>[4]</sup> Vapors can irritate the respiratory tract. <sup>[4]</sup> Harmful if swallowed or absorbed through the skin.

## Hazard Identification and GHS Classification

While a specific GHS classification for **2-tert-butoxyphenol** is not readily available, based on its isomer, 4-tert-butoxyphenol, it should be treated as a substance that can cause skin and eye irritation.<sup>[5]</sup> The closely related 2-tert-butylphenol is classified as corrosive and possesses acute toxicity through oral, dermal, and inhalation routes.<sup>[6]</sup> Therefore, it is prudent to handle **2-tert-butoxyphenol** with a high degree of caution, assuming it may share these hazardous properties.

## Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

The following protocols are based on best practices for handling substituted phenols and should be strictly adhered to when working with **2-tert-butoxyphenol**.

## Engineering Controls

- Ventilation: All work with **2-tert-butoxyphenol** should be conducted in a well-ventilated laboratory. The use of a chemical fume hood is mandatory for all procedures that may

generate vapors, mists, or aerosols.

## Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles and a face shield are required to protect against potential splashes.[\[4\]](#)
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).[\[7\]](#) Gloves should be inspected before each use and changed immediately if contaminated.
  - Protective Clothing: A lab coat, long pants, and closed-toe shoes are mandatory.[\[7\]](#) For larger quantities or when there is a significant risk of splashing, a chemical-resistant apron should be worn.[\[7\]](#)
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary.[\[2\]](#)

## Storage and Disposal

### Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, acid anhydrides, and acid chlorides.[\[4\]](#)
- Store separately from food and feedstuffs.[\[4\]](#)

### Disposal

- Dispose of waste in accordance with all local, state, and federal regulations.
- Contaminated materials and empty containers should be treated as hazardous waste.

## Emergency Procedures

## First Aid Measures

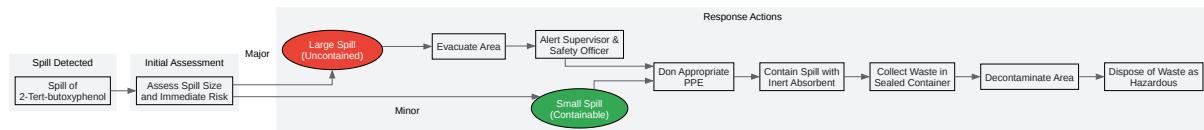
- In case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- In case of Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- In case of Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.
- In case of Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[4\]](#)

## Accidental Release Measures

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, labeled container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Prevent the spill from entering drains or waterways. Contain the spill and collect the material for disposal.

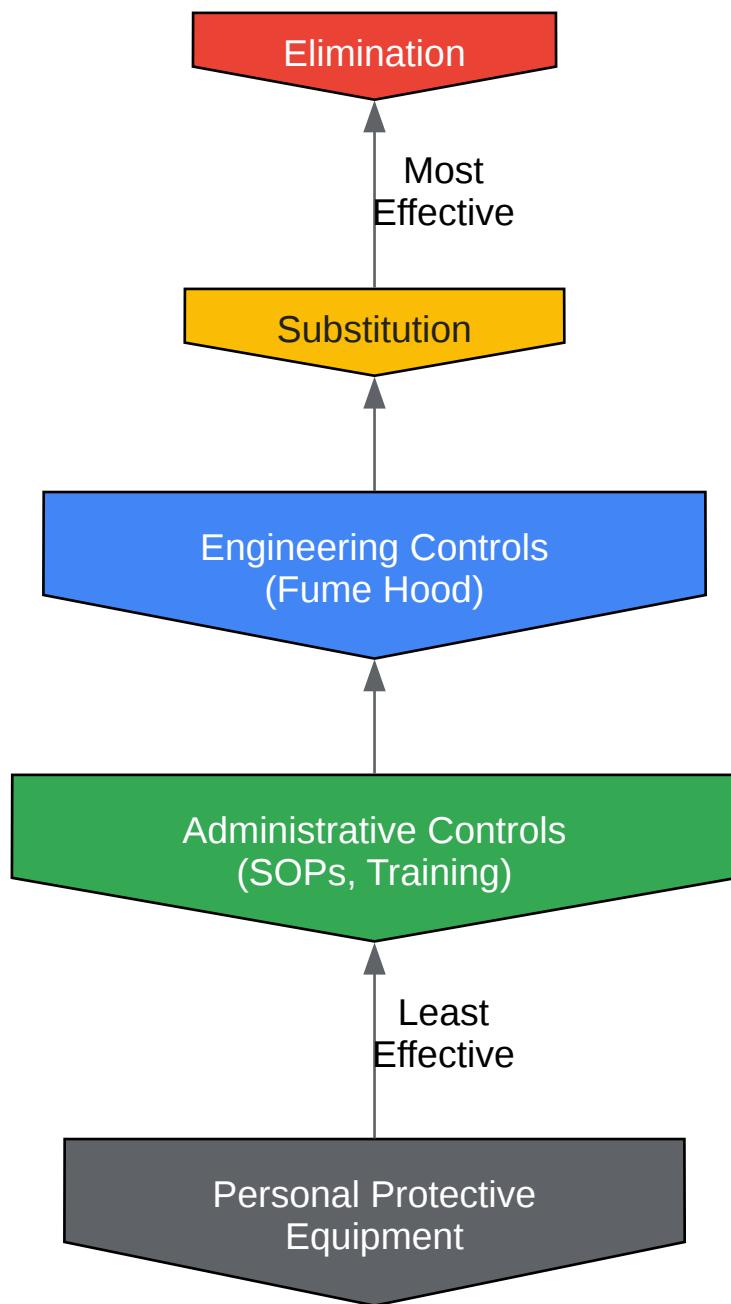
## Visualized Workflows and Relationships

The following diagrams, created using the DOT language, illustrate key safety and handling workflows for **2-tert-butoxyphenol**.



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Caption: Workflow for responding to a **2-tert-butoxyphenol** spill.



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Caption: Hierarchy of controls for mitigating exposure to **2-tert-butoxyphenol**.

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